

Essential Safety and Logistical Information for Handling ML399

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Compound of Interest

Compound Name: ML399

Cat. No.: B609167

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This document provides critical safety protocols, operational guidance, and disposal plans for the handling of **ML399**, a potent and cell-penetrant inhibitor of the menin-Mixed Lineage Leukemia (MLL) protein-protein interaction. Adherence to these guidelines is essential to ensure laboratory safety and the integrity of experimental outcomes.

Summary of Safety and Handling

ML399 is a chemical compound intended for laboratory research use only. The following table summarizes the essential safety information derived from its Material Safety Data Sheet (MSDS).

Parameter	Guideline	Citation
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Personal Protective Equipment (PPE)	- Eye Protection: Safety goggles with side-shields.- Hand Protection: Protective gloves.- Skin and Body Protection: Impervious clothing.- Respiratory Protection: Suitable respirator.	[1]
Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Use only in areas with appropriate exhaust ventilation. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.	[1]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. Store powder at -20°C and solutions in solvent at -80°C.	[1]
First Aid: Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	[1]
First Aid: Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	[1]

First Aid: Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. [1] Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
First Aid: Inhalation	Immediately relocate self or casualty to fresh air. [1]

Disposal Plan

Proper disposal of **ML399** and its containers is crucial to prevent environmental contamination.

Waste Type	Disposal Procedure	Citation
Unused ML399	Dispose of contents/container to an approved waste disposal plant.	[1]
Contaminated Materials	All labware and consumables that have come into contact with ML399 should be treated as hazardous waste and disposed of according to institutional and local regulations.	[1]

Experimental Protocols

The following are representative protocols for the preparation and use of **ML399** in a research setting.

Preparation of ML399 Stock Solution

ML399 is soluble in DMSO.

Materials:

- **ML399** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer

Procedure:

- Aseptically weigh the desired amount of **ML399** powder.
- In a sterile microcentrifuge tube, add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the **ML399** is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C.

Cell Viability (MTT) Assay

This protocol provides a general procedure to assess the effect of **ML399** on the viability of MLL-rearranged leukemia cell lines.

Materials:

- MLL-rearranged leukemia cells (e.g., MV4-11, MOLM-13)
- Complete cell culture medium
- **ML399** stock solution (in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution

- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

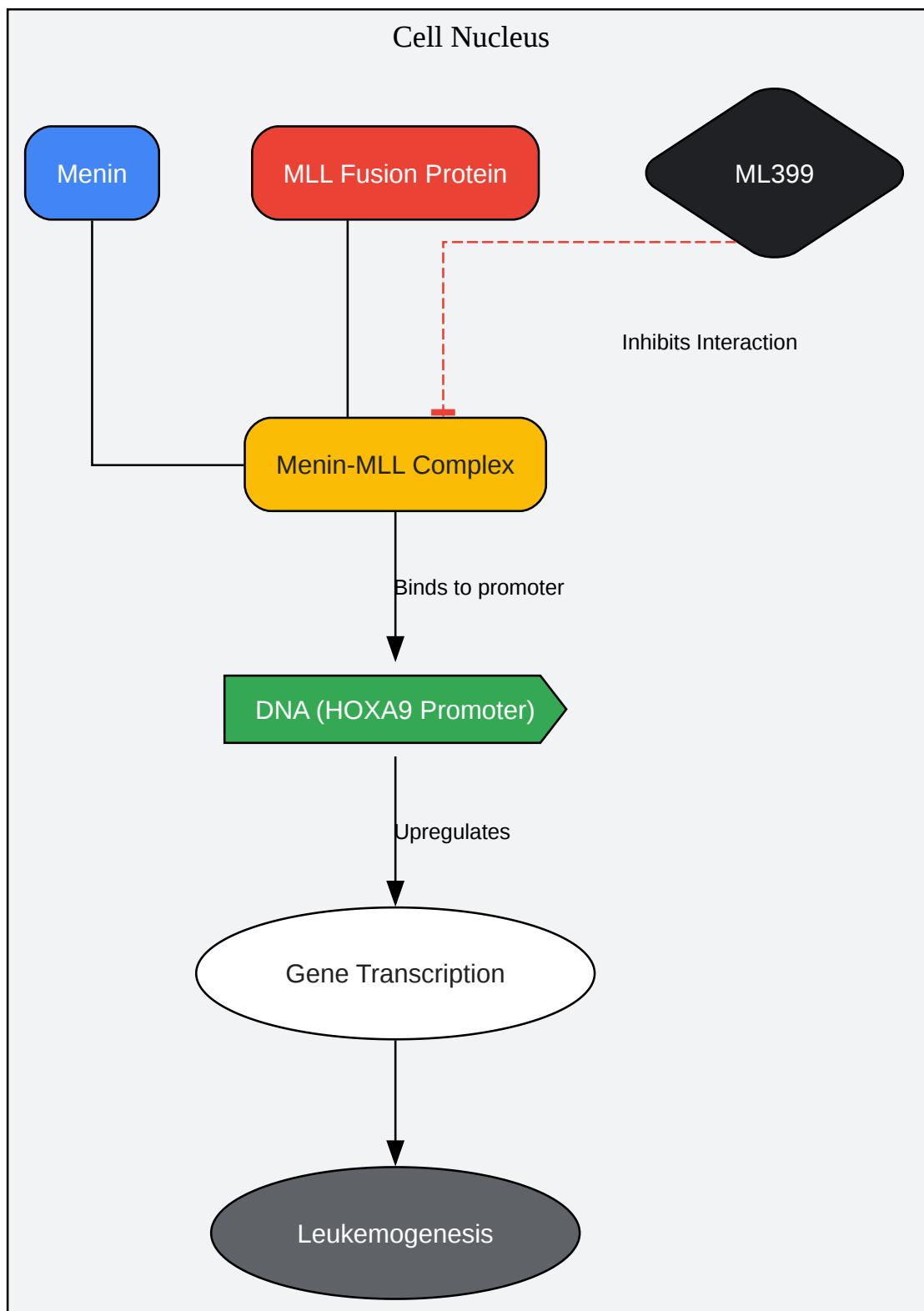
Procedure:

- Seed the MLL-rearranged leukemia cells in a 96-well plate at a predetermined optimal density.
- Incubate the cells for 24 hours under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Prepare serial dilutions of **ML399** in complete cell culture medium from the stock solution. Ensure the final DMSO concentration is below a cytotoxic threshold for the cells (typically \leq 0.5%). Include a vehicle control (medium with the same concentration of DMSO as the highest **ML399** concentration).
- Add the diluted **ML399** solutions to the appropriate wells.
- Incubate for the desired treatment period (e.g., 48, 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to metabolize the MTT into formazan crystals.
- Add the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength (typically 570 nm) using a microplate reader.
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Signaling Pathway and Mechanism of Action

ML399 is an inhibitor of the protein-protein interaction between menin and the Mixed Lineage Leukemia (MLL) protein. In MLL-rearranged leukemias, a fusion protein is created that retains the N-terminal portion of MLL, which binds to menin. This interaction is critical for the oncogenic activity of the MLL fusion protein, leading to the upregulation of target genes such as HOXA9, which in turn drives leukemogenesis. **ML399** disrupts the menin-MLL interaction,

thereby inhibiting the transcription of these target genes and suppressing the proliferation of leukemia cells.

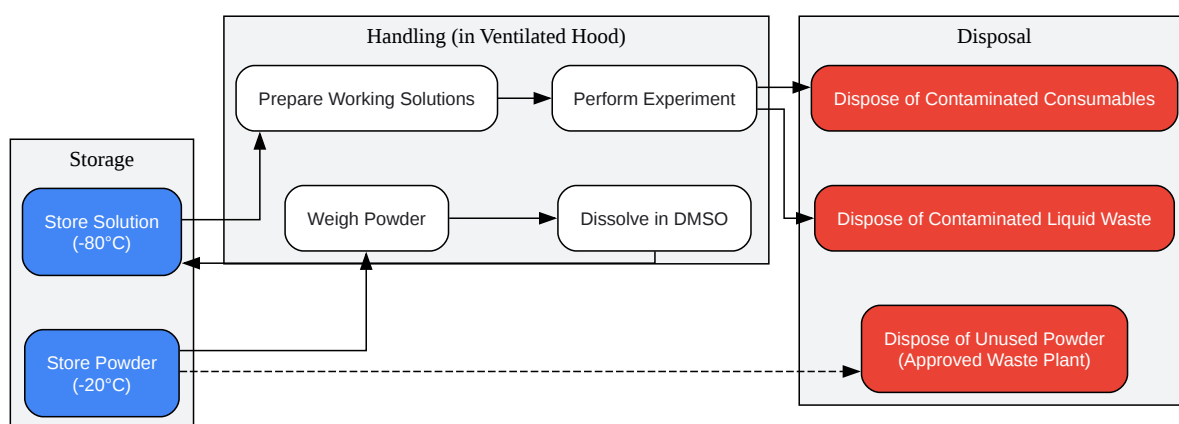


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Caption: Mechanism of action of **ML399** in MLL-rearranged leukemia.

Operational and Disposal Workflow

The following diagram outlines the key steps for the safe handling and disposal of **ML399** in a laboratory setting.



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References

- 1. Challenges and opportunities in targeting the menin-MLL interaction - PMC
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